Application Note: Quantification of Ethyl Gallate in Plasma by LC-MS/MS

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethyl gallate*
CAS No.:	*52441-13-1; 831-61-8*
Cat. No.:	*B15568275*

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Abstract

This application note details a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **ethyl gallate** in plasma. The described protocol utilizes a simple protein precipitation step for sample preparation, followed by a rapid and efficient chromatographic separation. Detection is achieved using a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode, ensuring high selectivity and sensitivity. This method is well-suited for pharmacokinetic studies and other applications requiring accurate measurement of **ethyl gallate** in a biological matrix.

Introduction

Ethyl gallate, an ester of gallic acid, is a compound found in various natural sources and possesses antioxidant and other pharmacological properties. To accurately assess its pharmacokinetic profile, a reliable and validated analytical method for its quantification in plasma is essential. This document provides a detailed protocol for a validated LC-MS/MS method for the determination of **ethyl gallate** in rat plasma, which can be adapted for other species.[1][2][3]

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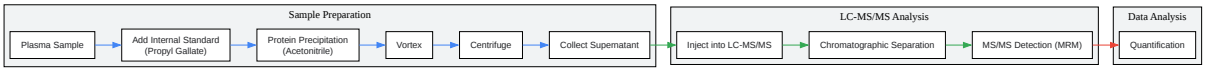
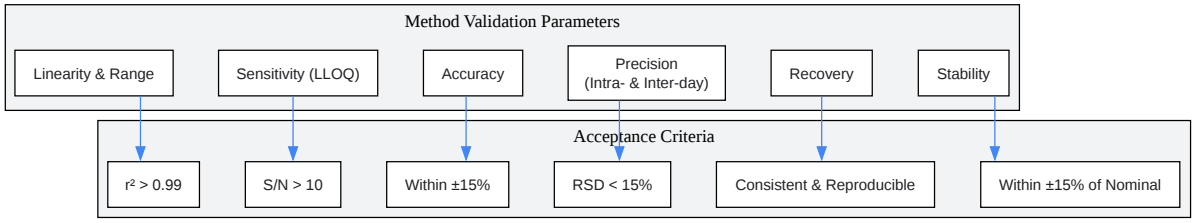
Experimental Workflow

The overall experimental workflow for the quantification of **ethyl gallate** in plasma is depicted below.





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References

- 1. LC-MS/MS method for the simultaneous determination of ethyl gallate and its major metabolite in rat plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. LC-MS/MS method for the simultaneous determination of ethyl gallate and its major metabolite in rat plasma. | Semantic Scholar [semanticscholar.org]

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- 3. researchgate.net [researchgate.net]
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